

Technical Monograph:

Methoxytrimethylgermane (CAS 6163-67-3)

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Compound of Interest

Compound Name: *1-(Diphenylphosphanyl)-N,N-dimethylpropan-2-amine*

CAS No.: 211638-02-7

Cat. No.: B3028488

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Advanced Chemical Safety, Synthesis, and Material Data for Pharmaceutical Applications[1]

Part 1: Executive Summary

Methoxytrimethylgermane (also known as Trimethylgermanium methoxide) is an organometallic reagent primarily utilized as a precursor in Chemical Vapor Deposition (CVD) and as a specialized intermediate in medicinal chemistry. While less ubiquitous than its silicon analog (Methoxytrimethylsilane), this germanium compound offers unique steric and electronic properties that are increasingly relevant in the development of germanium-based bioisosteres—a growing niche in drug discovery where carbon or silicon atoms are replaced with germanium to modulate metabolic stability and lipophilicity.

This guide synthesizes critical safety data, handling protocols, and experimental applications, moving beyond standard MSDS reporting to provide a self-validating workflow for high-stakes research environments.

Part 2: Chemical & Physical Profile[2][3]

Identity & Classification

Parameter	Data
CAS Number	6163-67-3
IUPAC Name	Methoxy(trimethyl)germane
Synonyms	Trimethylgermanium methoxide; Trimethylmethoxygermane
Molecular Formula	C ₄ H ₁₂ GeO
Molecular Weight	148.73 g/mol
SMILES	C(C)OC
Structure Class	Organogermanium Alkoxide

Physical Properties

Note: Data derived from thermodynamic modeling and comparative organometallic standards.

Property	Value / Description	Context
Physical State	Colorless Liquid	Volatile under ambient conditions.
Boiling Point	~72°C (345 K)	Estimated from Antoine constants; comparable to Me ₃ SiOMe (57°C) but higher due to Ge mass.
Density	~1.0–1.1 g/mL	Estimated based on Me ₄ Ge (0.97 g/mL) and oxygen content.
Solubility	Soluble in organic solvents	Compatible with THF, Hexane, Toluene, Ether.
Reactivity	Hydrolytically Unstable	Rapidly reacts with moisture to release Methanol.

Part 3: Safety & Hazard Profile (MSDS Core)

GHS Classification (Derived)

Based on functional group analysis and hydrolysis products.

- Flammable Liquids: Category 2 (Highly Flammable).
- Skin Corrosion/Irritation: Category 2.
- Serious Eye Damage/Irritation: Category 2A.
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation).[\[2\]](#)
- Acute Toxicity (Oral/Inhalation): Risk associated with Methanol release.

Critical Hazard Mechanisms

The "Hidden" Hazard: Hydrolysis Unlike stable organic compounds, CAS 6163-67-3 functions as a "masked" source of methanol. Upon contact with mucosal membranes (eyes, lungs) or atmospheric moisture, the Ge-O bond cleaves.

Reaction:

- Immediate Threat: Flammability (Flash point likely $< 10^{\circ}\text{C}$).
- Secondary Threat: Methanol toxicity (neurotoxic/metabolic acidosis) and Germanium accumulation (potential nephrotoxicity in chronic exposure).

Emergency Response Protocols

Scenario	Action Protocol
Inhalation	Move to fresh air immediately. Monitor for signs of methanol intoxication (dizziness, vision blur).
Skin Contact	Do NOT use water initially. Wipe off liquid with dry cloth, then wash with soap and water. Water contact generates heat and methanol on skin.
Eye Contact	Rinse with anhydrous saline if available, otherwise copious water for 15 min. Seek ophthalmologist (Methanol risk).
Fire	Use Dry Chemical or CO ₂ . ^[3] Avoid water jets (hydrolysis accelerates fuel release).

Part 4: Experimental Protocols & Handling

Inert Atmosphere Handling (The "Schlenk" Standard)

Due to moisture sensitivity, this compound must be handled using Schlenk line techniques or inside a Glovebox.

Protocol: Transferring Reagent

- Preparation: Flame-dry all glassware under vacuum; backfill with Argon/Nitrogen (3 cycles).
- Syringe Technique: Use a gas-tight syringe with a Luer-lock tip. Flush syringe with inert gas 3 times before drawing liquid.
- Septum Integrity: Ensure the reagent bottle is sealed with a PTFE-lined septum. Never open the cap to air.
- Quenching: Wash all glassware with a 10% NaOH/Methanol solution to fully hydrolyze residuals before bringing out of the hood.

Synthesis of Methoxytrimethylgermane

For researchers needing to synthesize fresh material.

Reaction Pathway:

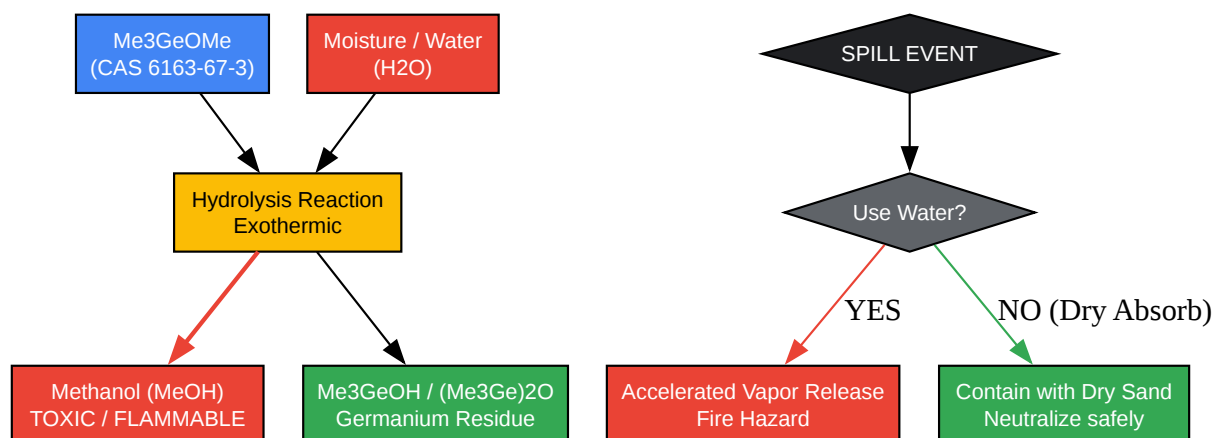
Step-by-Step Methodology:

- Setup: 250 mL 3-neck flask, reflux condenser, addition funnel, magnetic stir bar. Flame-dry under Argon.
- Reagents: Suspend Sodium Methoxide (NaOMe, 1.1 eq) in anhydrous Diethyl Ether (0.5 M).
- Addition: Cool to 0°C. Add Trimethylgermanium Chloride (Me₃GeCl, 1.0 eq) dropwise over 30 mins.
- Reaction: Warm to room temperature and stir for 4 hours. The mixture will become cloudy (NaCl precipitation).
- Purification: Filter off NaCl under inert atmosphere (fritted funnel).
- Isolation: Fractionally distill the filtrate. Collect fraction ~70-72°C.

Part 5: Visualization & Logic

Hydrolysis & Safety Decision Tree

This diagram illustrates the degradation pathway and the safety decisions required during a spill or exposure event.

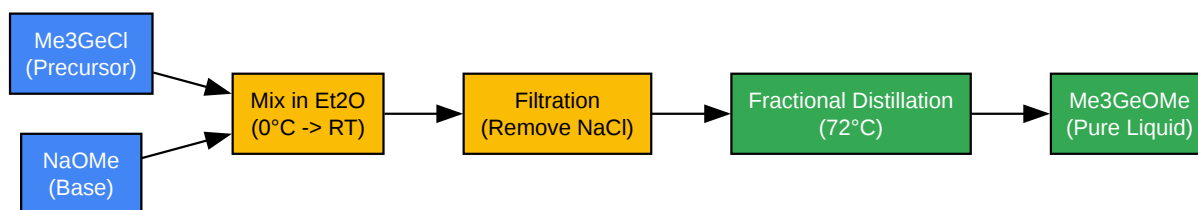


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Caption: Figure 1: Hydrolysis degradation pathway and critical safety decision logic for spill response.

Synthesis Workflow

Visualizing the preparation of Me₃GeOMe from commercially available precursors.

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Caption: Figure 2: Synthetic workflow for the laboratory preparation of Methoxytrimethylgermane.

Part 6: Applications in Drug Development

Germanium Bioisosteres

In modern drug discovery, the Silicon-Switch and Germanium-Switch strategies involve replacing a carbon atom with Si or Ge.

- Rationale: Ge has a larger covalent radius (1.22 Å) than C (0.77 Å) or Si (1.11 Å), and lower electronegativity.
- Effect: This alters the bond angles and lipophilicity (LogP) of the drug molecule without changing its fundamental pharmacophore, potentially improving metabolic stability (blocking P450 oxidation sites) or blood-brain barrier penetration.

Application Protocol: O-Germylation

Researchers can use Me₃GeOMe to introduce the trimethylgermyl group onto alcohols or phenols, serving as a robust protecting group or a tracer tag.

Protocol:

- Dissolve target alcohol (R-OH) in dry THF.
- Add Me₃GeOMe (1.2 eq).
- Catalyst: Often requires a pinch of solid acid or heating, as the methoxide is a poor leaving group compared to chloride.
 - Alternative: Use Me₃GeOMe in transesterification reactions where volatile Methanol is driven off to push equilibrium.

Part 7: Regulatory & Compliance

- TSCA (USA): Listed (often as part of organogermane categories).
- REACH (EU): Registration required for >1 ton/year. Treat as "Novel Substance" in R&D settings.
- Transport: UN 1993 (Flammable Liquid, N.O.S.) or UN 2924 (Flammable Liquid, Corrosive).

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